

physical and chemical properties of 3,4-dihydro-2H-pyran-5-carboxylic acid

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Compound of Interest

Compound Name: 3,4-dihydro-2H-pyran-5-carboxylic acid

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An In-Depth Technical Guide to 3,4-Dihydro-2H-pyran-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dihydro-2H-pyran-5-carboxylic acid, a heterocyclic organic compound, is a versatile building block in organic synthesis and holds potential for applications in pharmaceutical and agrochemical development.^[1] Its unique structure, featuring a dihydropyran ring fused with a carboxylic acid moiety, imparts specific chemical reactivity and physical characteristics that are of significant interest to researchers. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3,4-dihydro-2H-pyran-5-carboxylic acid**, along with available experimental data and synthetic considerations.

Physical and Chemical Properties

The fundamental physical and chemical properties of **3,4-dihydro-2H-pyran-5-carboxylic acid** are summarized below. These properties are crucial for its handling, characterization, and application in various chemical transformations.

Table 1: Physical and Chemical Properties of **3,4-Dihydro-2H-pyran-5-carboxylic Acid**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₃	[2][3][4]
Molecular Weight	128.13 g/mol	[2]
Appearance	Solid, Beige Solid	[2][4]
Melting Point	Data not available	
Boiling Point	Data not available	
pKa (estimated)	4.2 - 4.8	[1]
Solubility	Soluble in some organic solvents and water. Specific quantitative data is limited.	[5]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **3,4-dihydro-2H-pyran-5-carboxylic acid**. While specific experimental spectra for this compound are not widely published, the expected characteristic signals based on its structure are described below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the protons on the dihydropyran ring and the carboxylic acid proton. The olefinic proton on the double bond would appear in the downfield region. The methylene protons adjacent to the oxygen and the other methylene protons on the ring would exhibit distinct chemical shifts and coupling patterns. The acidic proton of the carboxylic acid group would typically appear as a broad singlet at a very downfield chemical shift.
- ¹³C NMR: The carbon NMR spectrum would display six distinct signals corresponding to the six carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid would be observed at a significantly downfield chemical shift. The two olefinic carbons and the three methylene carbons of the pyran ring would have characteristic chemical shifts.

Infrared (IR) Spectroscopy

The IR spectrum of **3,4-dihydro-2H-pyran-5-carboxylic acid** is expected to exhibit the following characteristic absorption bands:

- A broad O-H stretching band for the carboxylic acid group, typically in the region of 3300-2500 cm^{-1} .^[6]
- A strong C=O stretching band for the carbonyl group of the carboxylic acid, expected around 1700 cm^{-1} .^[6]
- C-O stretching bands for the ether linkage in the pyran ring and the carboxylic acid.
- C=C stretching for the double bond within the pyran ring.
- C-H stretching and bending vibrations for the methylene groups.

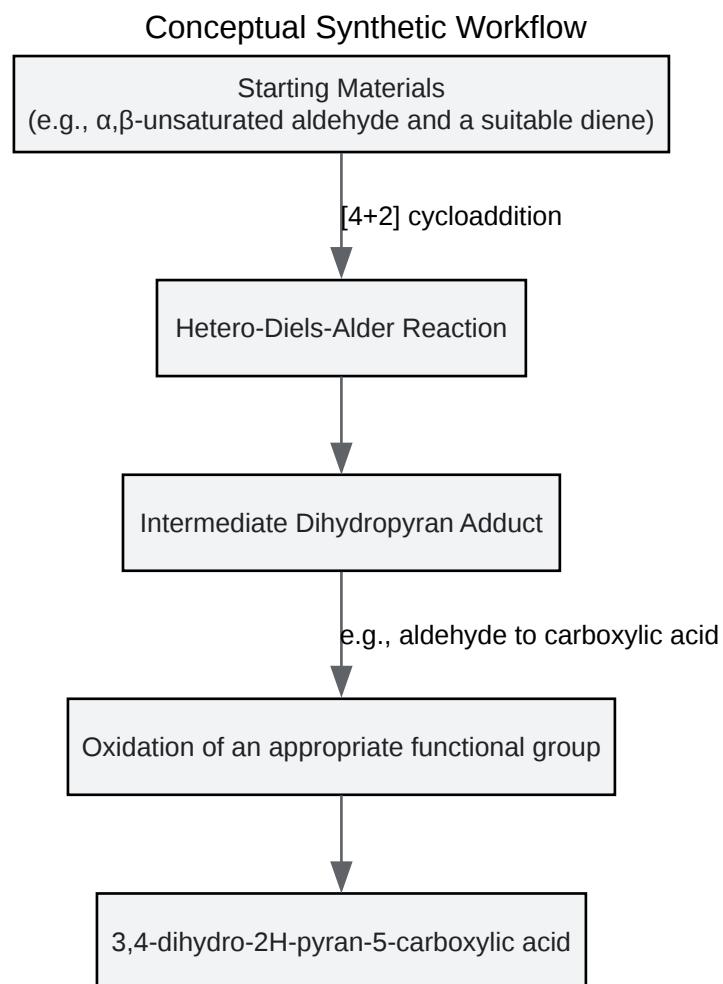
Mass Spectrometry (MS)

The mass spectrum of **3,4-dihydro-2H-pyran-5-carboxylic acid** under electron ionization (EI) would show a molecular ion peak (M^+) corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the carboxyl group (COOH), water (H_2O), and other characteristic fragments from the dihydropyran ring.^[7]

Synthesis and Purification

Synthesis

Several synthetic routes can be envisioned for the preparation of **3,4-dihydro-2H-pyran-5-carboxylic acid**. General methods for the synthesis of dihydropyran derivatives often involve hetero-Diels-Alder reactions or intramolecular cyclizations.^[8] A plausible approach for the synthesis of the target molecule could involve the following conceptual workflow:



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Caption: A conceptual workflow for the synthesis of **3,4-dihydro-2H-pyran-5-carboxylic acid**.

A more specific, documented method involves the hydrolysis of the corresponding methyl ester, methyl 3,4-dihydro-2H-pyran-5-carboxylate.^[1] The synthesis of this ester can be achieved through a multi-step process starting from 1-bromo-3-chloropropane and methyl acetoacetate.
^[1]

Experimental Protocol (for methyl 3,4-dihydro-2H-pyran-5-carboxylate synthesis):

This protocol is adapted from a patented procedure and outlines the synthesis of the methyl ester, which can be a precursor to the desired carboxylic acid.^[1]

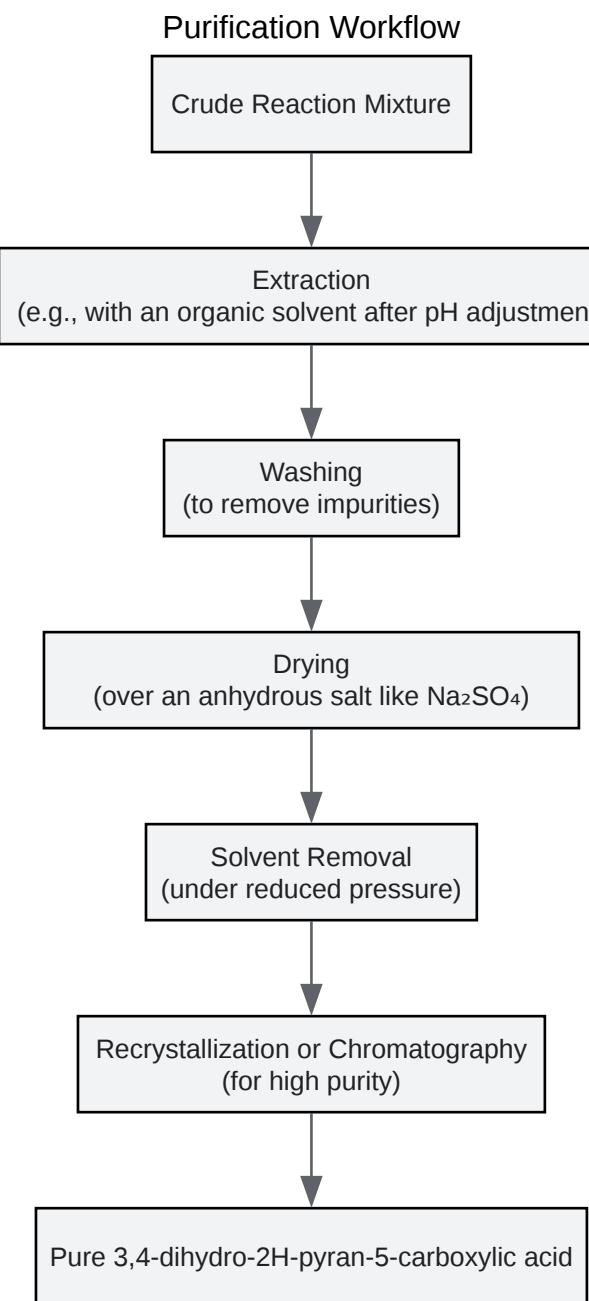
- **Alkylation:** 1-Bromo-3-chloropropane is alkylated with methyl acetoacetate in the presence of an alcoholic solvent to yield a haloketone intermediate.
- **O-alkylation and Cyclization:** The resulting haloketone is treated with sodium methoxide to induce O-alkylation and subsequent intramolecular cyclization, affording crude methyl 3,4-dihydro-2H-pyran-5-carboxylate.
- **Purification:** The crude product is purified by fractional distillation to obtain the pure methyl ester.

Hydrolysis to the Carboxylic Acid:

The final step to obtain **3,4-dihydro-2H-pyran-5-carboxylic acid** would involve the hydrolysis of the methyl ester under acidic or basic conditions, followed by neutralization and extraction.

Purification

Purification of the final carboxylic acid product would typically involve the following steps:



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Caption: A general workflow for the purification of **3,4-dihydro-2H-pyran-5-carboxylic acid**.

Reactivity and Potential Applications

As an α,β -unsaturated carboxylic acid, **3,4-dihydro-2H-pyran-5-carboxylic acid** is expected to undergo reactions characteristic of both functional groups. The carboxylic acid moiety can be converted to esters, amides, acid chlorides, and other derivatives. The double bond can

participate in addition reactions and can influence the reactivity of the carbonyl group through conjugation.

The dihydropyran scaffold is present in numerous biologically active molecules, suggesting that derivatives of **3,4-dihydro-2H-pyran-5-carboxylic acid** could be valuable in drug discovery.[9] For instance, dihydropyran derivatives have been investigated for their potential as receptor agonists.[9] The carboxylic acid handle provides a convenient point for modification and for the synthesis of a library of compounds for biological screening.

Conclusion

3,4-Dihydro-2H-pyran-5-carboxylic acid is a heterocyclic compound with significant potential in organic synthesis and medicinal chemistry. While some of its fundamental properties have been estimated or are inferred from related structures, a comprehensive experimental characterization is still needed in the scientific literature. This guide consolidates the available information to provide a solid foundation for researchers and professionals working with this versatile molecule. Further experimental investigation into its physical properties, detailed synthetic protocols, and biological activities will undoubtedly expand its applications in science and industry.

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